

# Essential Safety and Logistical Information for Handling PCB 168

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## Compound of Interest

Compound Name: CB 168  
Cat. No.: B12399364

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This document provides critical safety protocols and logistical plans for the handling and disposal of Polychlorinated Biphenyl (PCB) congener 168 (2,2',3,3',4,6'-Hexachlorobiphenyl). Adherence to these guidelines is mandatory to ensure personnel safety and environmental compliance.

## Personal Protective Equipment (PPE)

All personnel handling **PCB 168** must use the following personal protective equipment to prevent dermal, ocular, and respiratory exposure. PCBs can be absorbed through the skin.[1]

Required PPE:

- **Gloves:** Chemical-resistant gloves are required. NIOSH recommends materials such as butyl rubber, neoprene, or nitrile gloves for protection against PCBs.[2] Always inspect gloves for degradation or punctures before use.

- **Eye Protection:** Safety glasses with side shields are the minimum requirement. For operations with a splash hazard, chemical splash goggles or a full-face shield must be worn. [\[3\]](#)
- **Protective Clothing:** A lab coat or chemical-resistant apron should be worn. For tasks with a higher potential for contamination, disposable coveralls are recommended to prevent the contamination of personal clothing.
- **Respiratory Protection:** In situations where aerosols or dust containing PCBs may be generated, a NIOSH-approved respirator with an appropriate particulate filter (N100, R100, or P100) must be used. [\[4\]](#) Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

## Quantitative Exposure Limits for Polychlorinated Biphenyls

While specific exposure limits for **PCB 168** are not individually established, the following limits for PCB mixtures, based on chlorine content, must be observed as a minimum standard. Given that PCBs are considered potential human carcinogens, all exposures should be kept to the lowest feasible level. [\[1\]](#)[\[5\]](#)

Agency	Regulation	Exposure Limit (Time-Weighted Average)	Notes
OSHA	Permissible Exposure Limit (PEL)	0.5 mg/m <sup>3</sup> for PCBs with 54% chlorine (8-hour TWA)	Legally enforceable limit. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
NIOSH	Recommended Exposure Limit (REL)	0.001 mg/m <sup>3</sup> (10-hour TWA)	Recommended limit based on potential carcinogenicity. <a href="#">[1]</a> <a href="#">[4]</a>
ACGIH	Threshold Limit Value (TLV)	0.5 mg/m <sup>3</sup> for PCBs with 54% chlorine (8-hour TWA)	Guideline for occupational exposure. <a href="#">[4]</a>

## Experimental Protocols: Handling and Disposal

### 3.1. Handling Protocol

- **Preparation:** Before handling **PCB 168**, ensure the designated work area (e.g., a chemical fume hood) is clean and uncluttered. Assemble all necessary equipment and PPE.
- **Donning PPE:** Put on all required PPE as specified in Section 1.
- **Weighing and Transfer:** Conduct all weighing and transferring of **PCB 168** within a chemical fume hood to minimize inhalation exposure. Use disposable weighing boats and spatulas to avoid cross-contamination.
- **Labeling:** All containers with **PCB 168** must be clearly labeled with the chemical name, concentration, and appropriate hazard warnings.
- **Spill Management:** In the event of a spill, immediately alert others in the area. Contain the spill using absorbent materials. All materials used for cleanup must be treated as PCB-contaminated waste.
- **Doffing PPE:** After handling is complete, remove PPE in a manner that avoids self-contamination. Dispose of single-use PPE as PCB-contaminated waste. Wash hands thoroughly with soap and water.

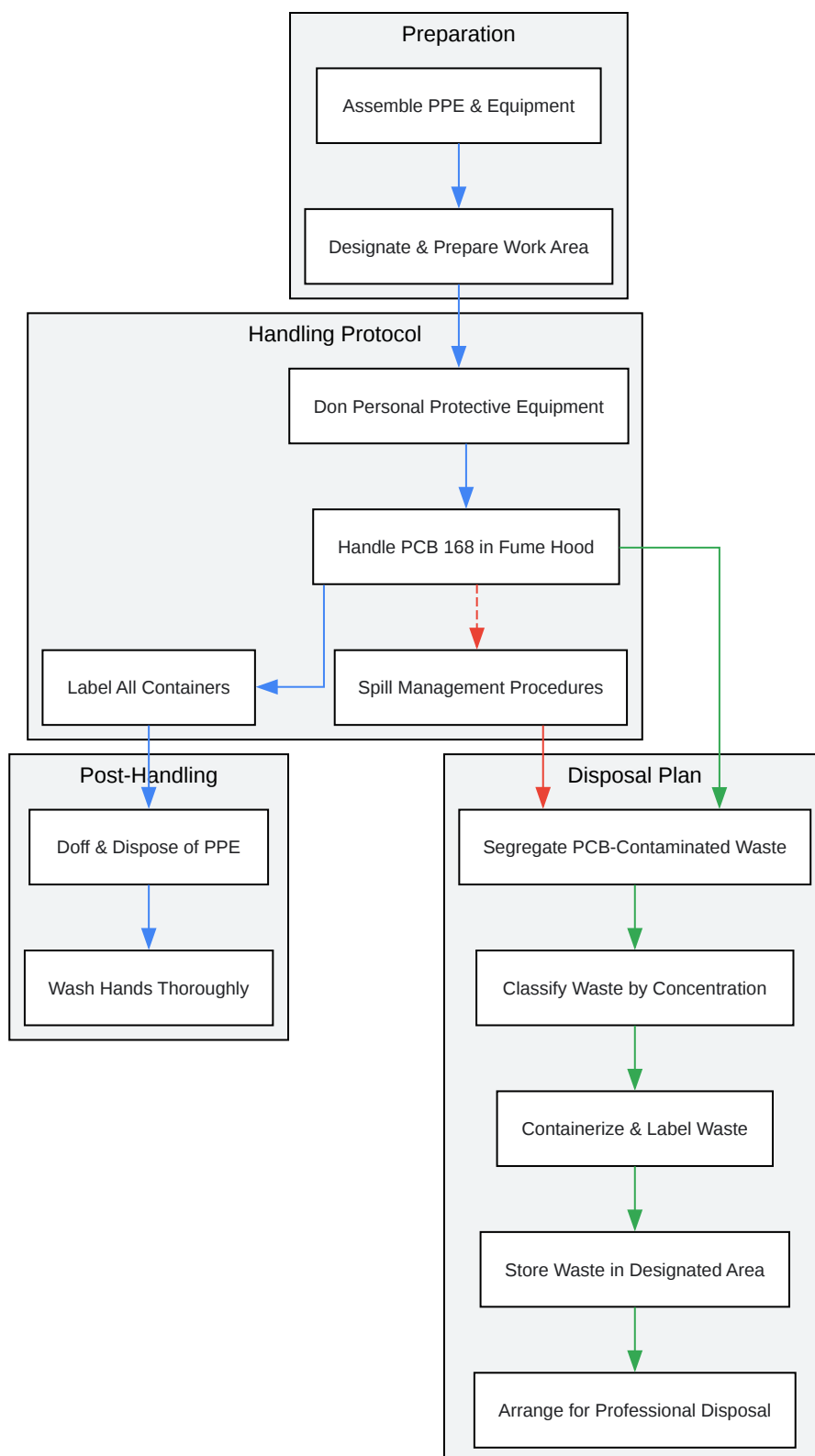
### 3.2. Disposal Plan

The disposal of PCB-containing waste is regulated by the Environmental Protection Agency (EPA) under the Toxic Substances Control Act (TSCA).[6]

- **Waste Segregation:** All materials that have come into contact with **PCB 168**, including gloves, disposable lab coats, absorbent pads, and contaminated labware, must be segregated as PCB-contaminated waste.
- **Waste Classification:** The concentration of PCBs in the waste will determine the required disposal method.
  - **Liquid Waste ( $\geq 50$  ppm):** Must be incinerated at an EPA-approved high-temperature incinerator.[6]

- Non-Liquid Waste ( $\geq 50$  ppm): Must be disposed of in a chemical waste landfill or via incineration at an EPA-approved facility.[7]
- Waste ( $< 50$  ppm): May be disposed of in a state-licensed solid waste landfill, but always confirm with local and state regulations.
- Containerization: PCB waste must be collected in designated, sealed, and properly labeled containers.
- Storage: Store PCB waste in a secure, designated area away from incompatible materials.
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of PCB waste by a licensed hazardous waste contractor. A manifest will be required for the transportation of the waste.[6]

## Visualization of Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **PCB 168**.

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## References

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